

Application Note & Protocol: Preparation of Nitisinone Stock Solutions

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Compound of Interest

Compound Name: Nitisinone

Cat. No.: B1678953

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Nitisinone, also known as NTBC, is a potent, reversible inhibitor of the enzyme 4-hydroxyphenylpyruvate dioxygenase (HPPD).[1][2] This enzyme is a critical component of the tyrosine catabolism pathway, responsible for converting 4-hydroxyphenylpyruvate (HPPA) to homogentisate.[3][4][5] By inhibiting HPPD, **nitisinone** effectively blocks this pathway, preventing the accumulation of toxic downstream metabolites.[6][7][8] This mechanism of action makes it a cornerstone therapy for hereditary tyrosinemia type 1 (HT-1) and a treatment for alkaptonuria.[6][7][9] In a laboratory setting, **Nitisinone** is a valuable tool for studying tyrosine metabolism and for developing novel therapeutics.

Proper preparation of stock solutions is critical for ensuring experimental accuracy, reproducibility, and the stability of the compound. This document provides a detailed protocol for preparing **Nitisinone** stock solutions for in vitro and other laboratory experiments.

Physicochemical & Solubility Data

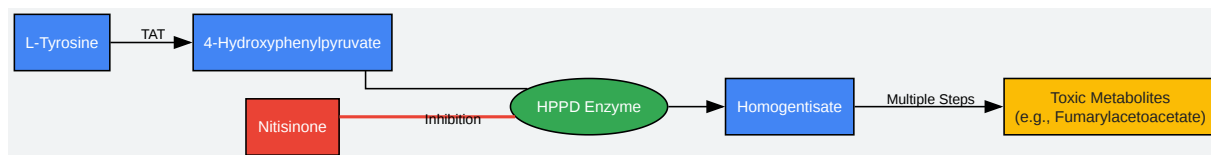
Summarized below are the key properties of **Nitisinone**. Accurate calculations for stock solutions depend on this information.

Property	Value	Source
CAS Number	104206-65-7	[3]
Molecular Formula	C ₁₄ H ₁₀ F ₃ NO ₅	[3]
Molecular Weight	329.23 g/mol	[2][10]
Appearance	White to yellowish-white crystalline solid	[3][11]
Solubility in DMSO	~30 mg/mL[3] to 66 mg/mL[10]	[3][10]
Solubility in Ethanol	~1 mg/mL	[3]
Solubility in Water	Insoluble / Poorly soluble	[10][11]
Storage (Powder)	-20°C for ≥ 4 years	[2][3][10]
Storage (in DMSO)	-80°C for up to 1 year; -20°C for up to 1 month	[10][12]

Note: Solubility can vary between batches and suppliers. It is recommended to use fresh, high-purity DMSO, as absorbed moisture can reduce solubility.[10] For aqueous buffers, it is recommended to first dissolve **Nitisinone** in DMSO and then dilute with the aqueous buffer.[3]

Mechanism of Action: Inhibition of Tyrosine Catabolism

Nitisinone competitively inhibits 4-hydroxyphenylpyruvate dioxygenase (HPPD), the second enzyme in the tyrosine degradation pathway.[6][8] This prevents the conversion of 4-hydroxyphenylpyruvate into homogentisate, thereby blocking the formation of downstream metabolites like maleylacetoacetate and fumarylacetoacetate, which are toxic in individuals with HT-1.[7][9]



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Inhibition of Tyrosine Catabolism by **Nitisinone**.

Experimental Protocol: Stock Solution Preparation (10 mM in DMSO)

This protocol describes the preparation of a 10 mM stock solution in DMSO, a common solvent for **Nitisinone**.

4.1. Materials & Equipment

- **Nitisinone** powder (FW: 329.23 g/mol)
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Microcentrifuge tubes or amber glass vials
- Calibrated micropipettes
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves

4.2. Safety Precautions

- **Nitisinone** should be handled as a hazardous material.[3]
- Consult the Safety Data Sheet (SDS) before use.

- Work in a well-ventilated area or a chemical fume hood.
- Avoid ingestion, inhalation, and contact with skin or eyes.^[3] Wash hands thoroughly after handling.

4.3. Stock Solution Calculation

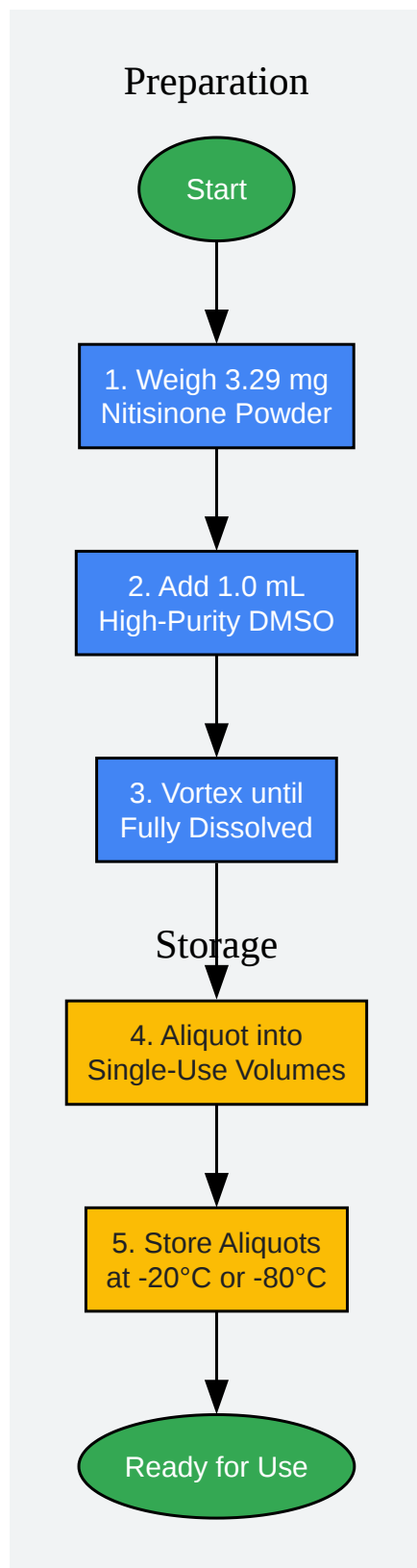
To prepare a 10 mM stock solution, use the following formula: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$

Example for 1 mL of 10 mM stock:

- $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 329.23 \text{ g/mol}$
- $\text{Mass (mg)} = 3.29 \text{ mg}$

4.4. Step-by-Step Procedure

- **Weighing:** Carefully weigh out 3.29 mg of **Nitisinone** powder using an analytical balance and place it into a sterile microcentrifuge tube or vial.
- **Solvent Addition:** Add 1.0 mL of high-purity DMSO to the tube containing the **Nitisinone** powder.
- **Dissolution:** Cap the tube securely and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. Gentle warming or sonication may be used to aid dissolution if precipitation occurs.^{[2][12]} The solution should be clear.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 20-50 μL) in sterile microcentrifuge tubes.^[10]
- **Storage:** Store the aliquots at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 1 year).^{[10][12]} Ensure vials are tightly sealed to prevent DMSO from absorbing moisture.



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Workflow for **Nitisinone** Stock Solution Preparation.

Stability & Handling

- The **Nitisinone** powder is stable for years when stored properly at -20°C.[2][3]
- Stock solutions in DMSO are stable for up to one year at -80°C.[10] Avoid repeated freeze-thaw cycles.[10]
- Aqueous solutions of **Nitisinone** are not recommended for storage for more than one day.[3]
- **Nitisinone** is sensitive to oxidative conditions.[13] Avoid exposure to strong oxidizing agents.

By following these guidelines, researchers can prepare reliable and stable **Nitisinone** stock solutions for consistent and reproducible experimental results.

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